

Application Notes and Protocols: Preparation of Phenamil Stock Solution in DMSO

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Compound of Interest

Compound Name: Phenamil

Cat. No.: B1679778

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Phenamil is a potent derivative of the diuretic amiloride and is widely utilized in biomedical research.[1][2] It functions as an inhibitor of the epithelial sodium channel (ENaC) and the transient receptor potential polycystin-3 (TRPP3) channel.[3][4][5] Recent studies have highlighted its role in stimulating osteoblast differentiation and mineralization by enhancing the bone morphogenetic protein (BMP) signaling pathway, making it a valuable small molecule for research in bone repair and tissue engineering. This document provides a comprehensive guide to preparing a stock solution of **phenamil** using dimethyl sulfoxide (DMSO), ensuring its stability and efficacy for experimental use.

Phenamil: Properties and Solubility

Phenamil is typically supplied as a yellow crystalline solid. Its methanesulfonate salt form is commonly used in research.

Property	Data	Reference
Chemical Name	3,5-diamino-6-chloro-N-[imino(phenylamino)methyl]-2-pyrazinecarboxamide, monomethanesulfonate	
Molecular Formula	C ₁₂ H ₁₂ ClN ₇ O • CH ₃ SO ₃ H	
Molecular Weight	401.83 g/mol	
Purity	≥98%	
Appearance	Crystalline solid	
Solubility in DMSO	Approximately 1 mg/mL to ≥5 mg/mL (with warming); also reported as soluble up to 100 mM.	
Storage (Solid)	Store at -20°C for long-term stability (≥4 years). Can also be stored at +4°C.	

Experimental Protocol: Preparation of 10 mM Phenamil Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **phenamil** in DMSO. This concentration is a convenient starting point for further dilutions to typical working concentrations (e.g., 2.5-15 μM).

Materials

- **Phenamil** methanesulfonate salt (MW: 401.83 g/mol)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile filter tips

Safety Precautions

- **Phenamil** should be considered hazardous until further information is available.
- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses.
- Handle **phenamil** powder in a chemical fume hood to avoid inhalation.
- DMSO can facilitate the absorption of chemicals through the skin. Handle with care.

Procedure

- Calculate the required mass of **Phenamil**:
 - To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 401.83 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 4.0183 \text{ mg}$
- Weighing the **Phenamil**:
 - In a chemical fume hood, carefully weigh out 4.02 mg of **phenamil** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Dissolution in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **phenamil** powder.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.

- If dissolution is slow, gentle warming in a 37°C water bath for a few minutes may be required. Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots (e.g., 20-50 µL) in sterile, light-protected cryovials.
 - Store the aliquots at -20°C for up to 6 months or at -80°C for longer-term storage.
 - Avoid repeated freeze-thaw cycles to maintain the stability of the compound.

Note on Aqueous Solutions: **Phenamil** is sparingly soluble in aqueous buffers. To prepare an aqueous working solution, first dissolve **phenamil** in DMSO and then dilute with the aqueous buffer of choice. It is not recommended to store aqueous solutions for more than one day.

Storage and Stability of Phenamil Solutions

Solution Type	Storage Temperature	Stability	Reference
Solid Compound	-20°C	≥ 4 years	
DMSO Stock Solution	-20°C	Up to 6 months	
DMSO Stock Solution	-80°C	> 6 months	
Aqueous Working Solution	4°C	Not recommended for more than 24 hours	

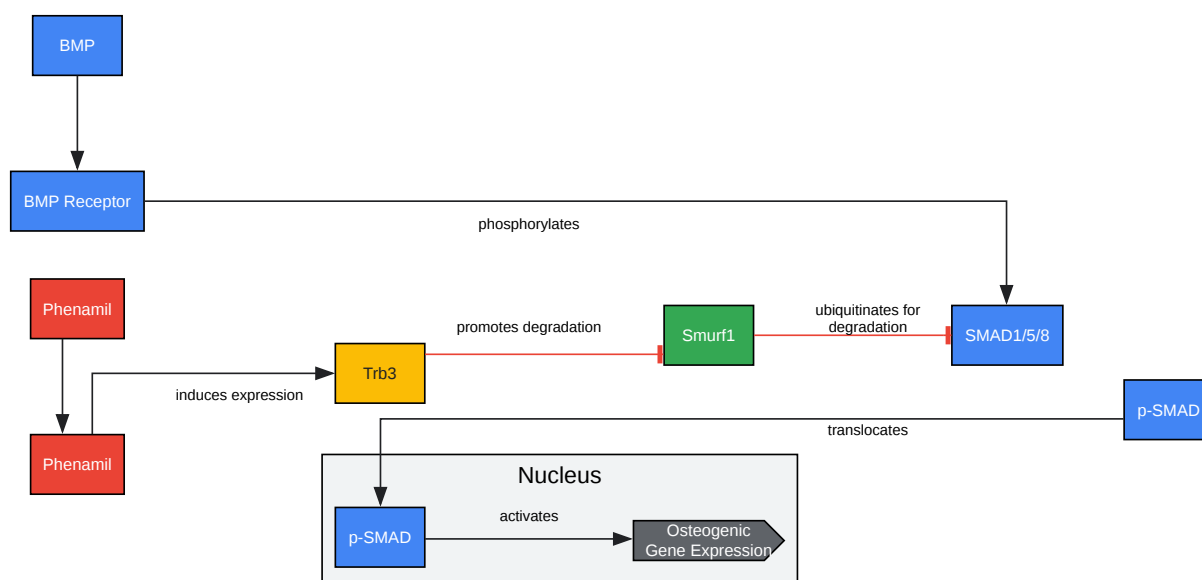
Application: Phenamil in Osteoblast Differentiation

Phenamil has been identified as a small molecule that promotes osteoblast differentiation, acting synergistically with BMPs.

Mechanism of Action

Phenamil enhances the BMP signaling pathway. It induces the expression of Tribbles homolog 3 (Trb3), a pseudokinase. Trb3, in turn, promotes the degradation of SMAD ubiquitin regulatory factor 1 (Smurf1). The reduction in Smurf1 levels leads to the stabilization of SMAD proteins

(SMAD1/5/8), which are crucial transcription factors in the BMP signaling cascade. This stabilization enhances the transcription of osteogenic target genes, ultimately leading to osteoblast differentiation and mineralization.

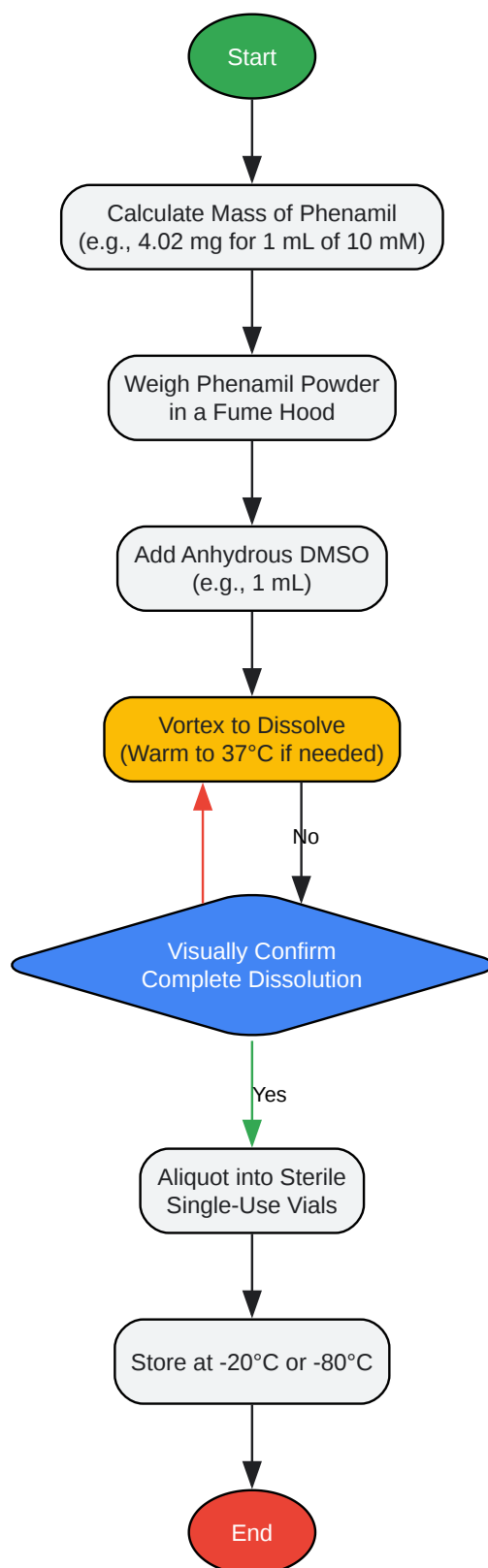


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Caption: **Phenamil**'s mechanism in promoting osteogenesis.

Workflow for Stock Solution Preparation

The following diagram outlines the logical flow for preparing the **phenamil** stock solution.



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Caption: Workflow for **Phenamil**-DMSO stock solution preparation.

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